

Application Notes and Protocols: Gastrin I (1-14), Human, Lyophilized

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Compound of Interest

Compound Name: *Gastrin I (1-14), human*

Cat. No.: *B612673*

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Product Description

Gastrin I (1-14), human, is a 14-amino acid peptide fragment of the gastrointestinal hormone Gastrin I.[1][2][3] It is an endogenous peptide primarily expressed in the gut that plays a crucial role in stimulating gastric acid secretion.[4] Gastrin I (1-14) acts by binding to the cholecystokinin 2 (CCK2) receptor on parietal cells in the stomach.[4] This peptide is a valuable tool for researchers studying gastric physiology, gastrointestinal disorders, and related cell signaling pathways. It has been utilized in applications such as the culture of gastric cancer stem/progenitor cells and as a supplement in organoid growth media.

Quantitative Data Summary

The following table summarizes the key quantitative information for lyophilized human Gastrin I (1-14).

Parameter	Value	Source(s)
Molecular Weight	1704 g/mol (or 1705.73 g/mol)	[3][4]
Purity	≥92% to >98% (HPLC)	[3]
Solubility (Water)	Soluble	[3]
Solubility (Aqueous Ammonia)	1 mg/mL in 0.1% or 1% NH ₄ OH	[5][6]
Solubility (General)	Up to 100 mg/mL (54.95 mM), may need ultrasonic treatment	[1]

Reconstitution Protocol

Proper reconstitution of lyophilized Gastrin I (1-14) is critical for maintaining its biological activity. The following protocol provides a general guideline. It is always recommended to consult the product-specific datasheet for any lot-specific instructions.

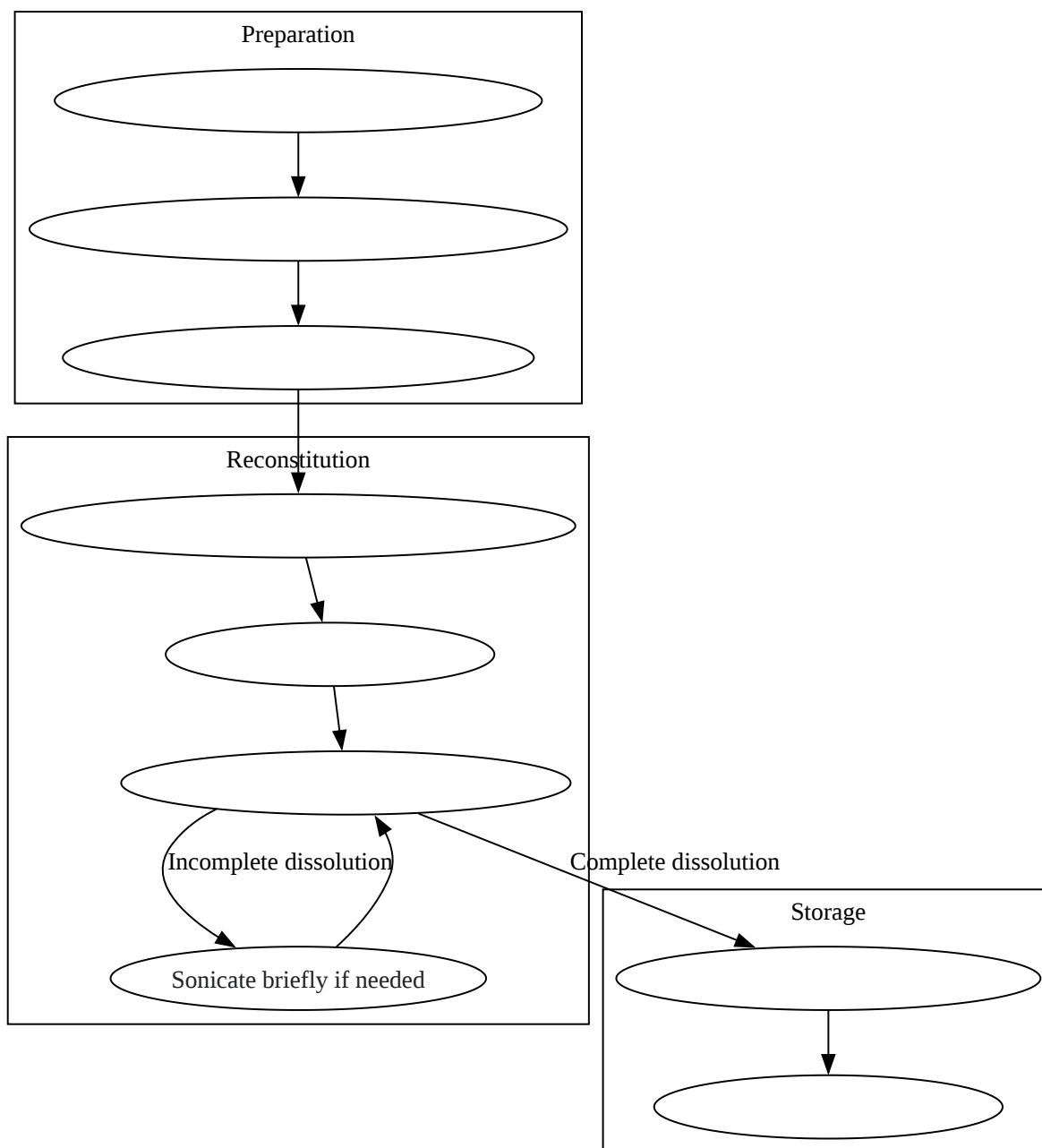
Materials:

- Lyophilized **Gastrin I (1-14), human**
- Sterile, high-purity water (distilled or deionized)
- 0.1% Ammonium Hydroxide (NH₄OH) in sterile water (optional, for basic peptides)
- Dimethyl sulfoxide (DMSO) (optional, for hydrophobic peptides)
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Pre-Reconstitution Handling:
 - Before opening, briefly centrifuge the vial of lyophilized peptide to ensure that all the powder is collected at the bottom.

- Allow the product to equilibrate to room temperature before opening to avoid condensation.
- Solvent Selection:
 - The choice of solvent depends on the peptide's properties. For Gastrin I (1-14), which is generally water-soluble, sterile water is the primary recommended solvent.[\[3\]](#)
 - If the peptide does not readily dissolve in water, a dilute aqueous basic solution, such as 0.1% ammonium hydroxide, can be used.[\[5\]](#)
 - For very hydrophobic preparations, a small amount of an organic solvent like DMSO can be used initially, followed by dilution with an aqueous buffer.[\[2\]](#)
- Reconstitution Steps:
 - Carefully add the appropriate volume of the chosen solvent to the vial to achieve the desired stock concentration.
 - Gently vortex or swirl the vial to mix. Avoid vigorous shaking, which can cause aggregation.
 - If the peptide does not dissolve completely, brief sonication in an ultrasonic water bath may be necessary to achieve a clear solution.[\[1\]](#)



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Caption: Simplified signaling cascade of Gastrin I (1-14) via the CCK2 receptor.

Applications

- In vitro cell culture: Gastrin I (1-14) has been used as a component in the culture medium for gastric cancer stem/progenitor cells to promote tumorsphere formation. * Organoid culture: It serves as a supplement in organoid growth medium for the culture of patient-derived organoids (PDOs), particularly for gastric, intestinal, and pancreatic organoids. * Signal transduction studies: The peptide is a tool for investigating receptor-mediated signal transduction and the physiological pathways governing gastric acid secretion. [7]*
 - Gastrointestinal research: It is relevant in research exploring gastrointestinal disorders and the mechanisms of therapeutic interventions. [7]
- Disclaimer: This document is intended for informational purposes only and should not be considered a substitute for the product-specific datasheet provided by the manufacturer. Protocols may need to be optimized for specific experimental conditions.

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